

Proper Disposal of (S)-Tetrahydrofuran-2-carboxylic Acid: A Procedural Guide

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Compound of Interest

Compound Name: (S)-Tetrahydrofuran-2-carboxylic acid

Cat. No.: B1297468

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This guide provides essential safety and logistical information for the proper disposal of **(S)-Tetrahydrofuran-2-carboxylic acid**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with standard laboratory waste management protocols.

Immediate Safety and Handling

(S)-Tetrahydrofuran-2-carboxylic acid is classified as a corrosive substance that causes severe skin burns and eye damage.^{[1][2][3]} Therefore, adherence to strict safety protocols is mandatory during handling and disposal.

- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling the substance. This includes chemical-resistant gloves (e.g., nitrile), tightly fitting safety goggles, a face shield (minimum 8-inch), and a lab coat.^{[3][4][5]}
- Ventilation: Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood to minimize the inhalation of vapors or mists.^{[4][6]}
- Incompatible Materials: Store this acid away from strong oxidizing agents and bases.^{[2][7]}

Quantitative Data Summary

This table summarizes key identifiers and hazard information for Tetrahydrofuran-2-carboxylic acid.

Property	Value
Chemical Name	Tetrahydrofuran-2-carboxylic acid
CAS Number	16874-33-2
Molecular Formula	C5H8O3
Hazard Classification	Skin Corrosion/Irritation (Category 1B)
Hazard Classification	Serious Eye Damage/Eye Irritation (Category 1)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.

Source: Merck Millipore SDS, Fisher Scientific SDS[\[1\]](#)[\[2\]](#)

Spill and Contamination Management

In the event of a spill, immediate and proper management is crucial to prevent chemical exposure and environmental contamination.

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.[\[8\]](#)
- Containment: For small spills, contain the material using an inert absorbent such as vermiculite, dry sand, or earth.[\[1\]](#)[\[3\]](#) Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material and contaminated debris into a suitable, sealable, and properly labeled container for hazardous waste.[\[4\]](#)[\[7\]](#)
- Decontamination: Clean the affected area thoroughly.[\[1\]](#) Dispose of all cleaning materials as hazardous waste.[\[4\]](#)
- Large Spills: For spills larger than one liter, evacuate the area and contact your institution's Environmental Health & Safety (EHS) office immediately.[\[4\]](#)[\[8\]](#)

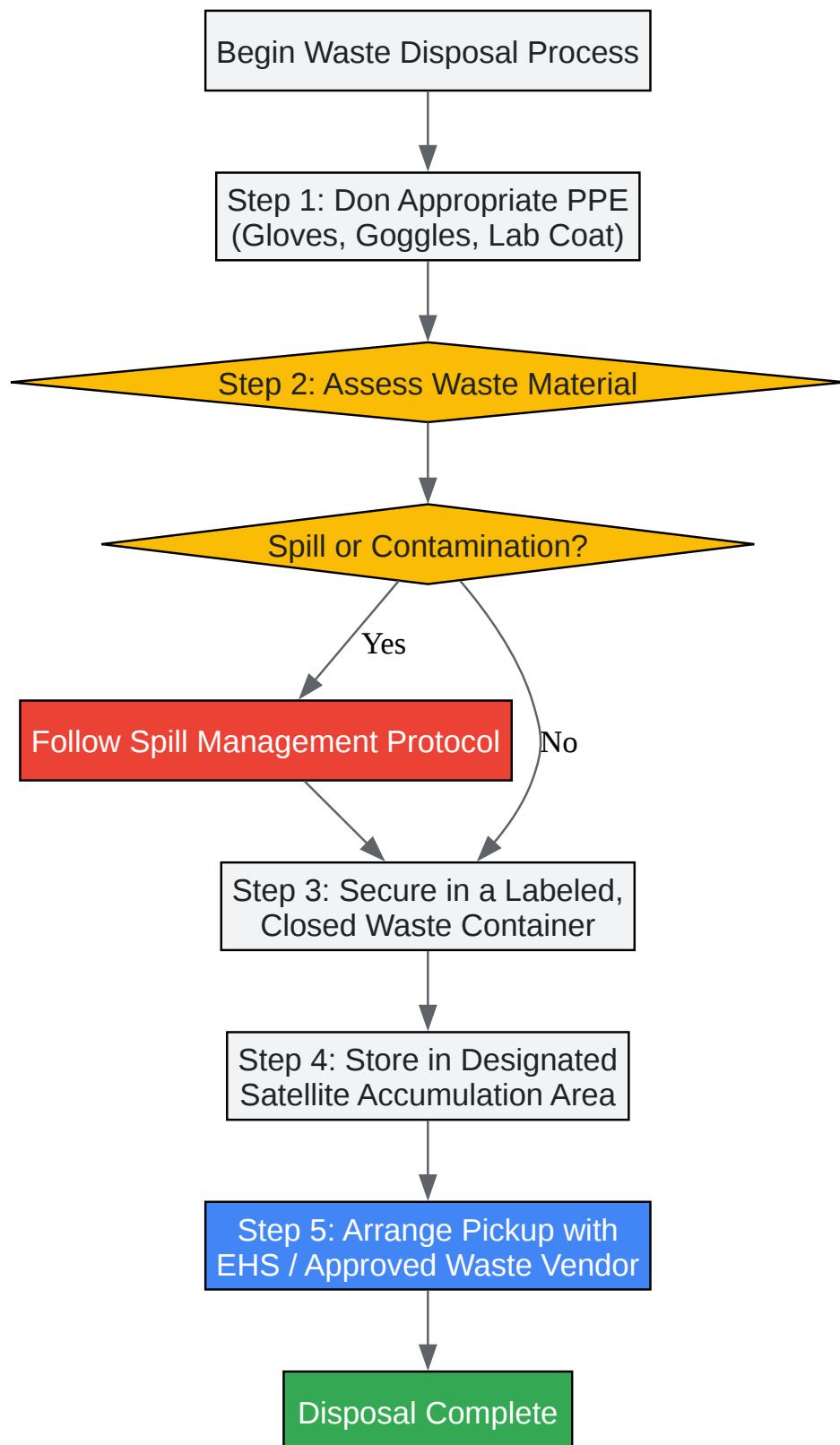
Step-by-Step Disposal Protocol

The primary and mandated disposal method for **(S)-Tetrahydrofuran-2-carboxylic acid** is through an approved hazardous waste disposal service.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[5\]](#)[\[9\]](#)[\[10\]](#)

- Do Not Mix: Keep chemical waste in its original container whenever possible.[\[1\]](#) Do not mix it with other waste streams to avoid potentially hazardous reactions.[\[1\]](#)
- Container Management: Ensure the waste container is in good condition, tightly closed, and properly sealed to prevent leakage.[\[2\]](#)[\[5\]](#)[\[6\]](#) If the original container is compromised, transfer the waste to a suitable, compatible, and clearly labeled container.
- Labeling: Label the waste container clearly with a hazardous waste tag, identifying the contents as "**(S)-Tetrahydrofuran-2-carboxylic Acid**" and including any known hazards (e.g., "Corrosive").
- Storage: Store the sealed and labeled waste container in a designated satellite accumulation area.[\[4\]](#) This area should be secure, well-ventilated, and away from incompatible materials.[\[2\]](#) Store the container locked up.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Arrange for Pickup: Contact your institution's EHS office or designated hazardous waste disposal provider to schedule a pickup.[\[9\]](#)[\[10\]](#) Follow their specific procedures for waste collection and documentation.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the safe disposal of **(S)-Tetrahydrofuran-2-carboxylic acid**.

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